

# Fluazolate: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: Fluazolate

Cat. No.: B1672857

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## Introduction

**Fluazolate** is a herbicide utilized for the pre-emergence control of broad-leaved weeds and various grasses.[1] Understanding its solubility in organic solvents is critical for various aspects of its lifecycle, from synthesis and formulation to environmental fate and analytical method development. This technical guide provides a comprehensive overview of the available information on the solubility of **Fluazolate** in organic solvents, outlines standard experimental protocols for solubility determination, and presents a logical workflow for such experiments.

## Core Data Summary

Despite a comprehensive search of publicly available scientific literature, regulatory databases, and commercial supplier information, quantitative solubility data for **Fluazolate** in a wide range of organic solvents remains largely unavailable. The University of Hertfordshire's Agriculture & Environment Research Unit (AERU) database, a key resource for pesticide properties, explicitly states that the solubility data in organic solvents at 20°C is not available.[1]

However, some qualitative information has been noted. Chemical supplier MedKoo Biosciences indicates that **Fluazolate** is "Soluble in DMSO".[2] Furthermore, the synthesis of **Fluazolate** is typically carried out in organic solvents, suggesting a degree of solubility in the solvents used in its production, though specific values for the final product are not provided.[1]

Given the lack of specific quantitative data, the following table has been structured to be populated as information becomes available through experimental determination.

Table 1: Solubility of **Fluazolate** in Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/L)	Method of Determination	Reference
Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble (Qualitative)	Not Specified	[2]
Acetone	Data not available	Data not available	Data not available	
Methanol	Data not available	Data not available	Data not available	
Ethanol	Data not available	Data not available	Data not available	
Ethyl Acetate	Data not available	Data not available	Data not available	
Dichloromethane	Data not available	Data not available	Data not available	
Acetonitrile	Data not available	Data not available	Data not available	
Xylene	Data not available	Data not available	Data not available	
Hexane	Data not available	Data not available	Data not available	

## Experimental Protocols for Solubility Determination

The absence of published data necessitates experimental determination of **Fluazolate**'s solubility in various organic solvents. The following are detailed methodologies for key experiments that can be employed for this purpose.

## Shake-Flask Method (Thermodynamic Solubility)

This is the gold-standard method for determining the thermodynamic equilibrium solubility of a compound.

Principle: An excess amount of the solid compound is agitated in a specific solvent at a constant temperature for a sufficient period to reach equilibrium. The concentration of the dissolved compound in the supernatant is then determined.

Detailed Protocol:

- Preparation:
  - Ensure the **Fluazolate** sample is of high purity (>98%).
  - Use analytical grade organic solvents.
  - Prepare a series of vials or flasks for each solvent to be tested.
- Procedure:
  - Add an excess amount of **Fluazolate** to each vial containing a known volume of the organic solvent. "Excess" means that undissolved solid should be visible after the equilibration period.
  - Seal the vials to prevent solvent evaporation.
  - Place the vials in a constant temperature shaker bath (e.g.,  $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$ ).
  - Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. Preliminary studies may be needed to determine the optimal equilibration time.
  - After equilibration, allow the samples to stand undisturbed at the same temperature to allow the undissolved solid to settle.
- Sample Analysis:

- Carefully withdraw an aliquot of the clear supernatant. To avoid aspirating solid particles, it is recommended to use a syringe fitted with a solvent-resistant filter (e.g., PTFE).
- Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.
- Analyze the concentration of **Fluazolate** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Prepare a calibration curve using standard solutions of **Fluazolate** of known concentrations.
- Calculation:
  - From the calibration curve, determine the concentration of **Fluazolate** in the diluted aliquot.
  - Calculate the original concentration in the saturated solution, taking into account the dilution factor. The result is the solubility of **Fluazolate** in the specific organic solvent at the tested temperature.

## High-Throughput Screening (HTS) Methods (Kinetic Solubility)

For rapid screening of solubility in a large number of solvents, automated HTS methods can be employed. These typically measure kinetic solubility, which can differ from thermodynamic solubility but is useful for initial assessments.

Principle: A concentrated stock solution of the compound (usually in DMSO) is added to the test solvents, and the point at which precipitation occurs is detected.

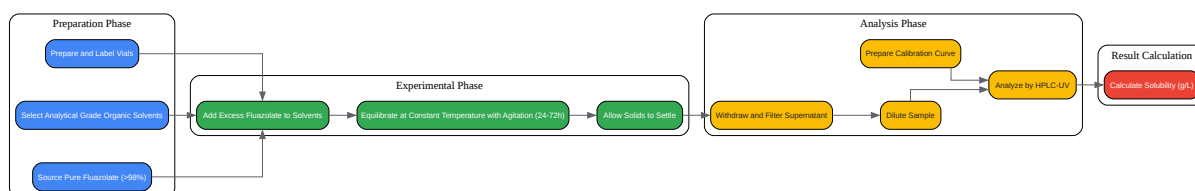
Detailed Protocol:

- Preparation:
  - Prepare a high-concentration stock solution of **Fluazolate** in DMSO (e.g., 10-20 mg/mL).
  - Dispense the various organic solvents into the wells of a microtiter plate.

- Procedure:
  - Use an automated liquid handler to add small, incremental volumes of the **Fluazolate** stock solution to the wells containing the test solvents.
  - After each addition, the solution is mixed, and the turbidity is measured using a nephelometer or a plate reader capable of detecting light scattering.
- Data Analysis:
  - The solubility is determined as the concentration of **Fluazolate** at which a significant increase in turbidity is observed, indicating the onset of precipitation.
  - This method provides a rapid but often overestimated value of solubility compared to the shake-flask method.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **Fluazolate** using the standard shake-flask method.



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Caption: Workflow for Thermodynamic Solubility Determination.

## Conclusion

While quantitative data on the solubility of **Fluazolate** in organic solvents is not readily available in the public domain, this guide provides the necessary framework for its experimental determination. The shake-flask method is recommended for obtaining accurate thermodynamic solubility data, which is crucial for formulation development, risk assessment, and regulatory purposes. The provided experimental protocol and workflow diagram serve as a practical guide for researchers and scientists in the agrochemical and pharmaceutical industries to generate this critical data. Further research to populate the solubility table is highly encouraged to build a comprehensive understanding of **Fluazolate's** physicochemical properties.

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## References

- 1. Fluazolate [sitem.herts.ac.uk]
- 2. medkoo.com [medkoo.com]
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